

Technical Characterization Guide: 6-Hydroxy-N-methylquinoline-2-carboxamide

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Compound of Interest

Compound Name: 6-Hydroxy-N-methylquinoline-2-carboxamide

CAS No.: 918946-03-9

Cat. No.: B12612358

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Executive Summary & Application Scope

6-Hydroxy-N-methylquinoline-2-carboxamide (6-HMC) is a specialized quinoline scaffold, primarily utilized as a fluorogenic core in medicinal chemistry and chemical biology. Unlike the more common 8-hydroxyquinoline (a metal chelator), the 6-hydroxy isomer serves as a robust chromophore for designing "turn-on" fluorescent probes (e.g., for PAD4 enzymes) and as a metabolic reference standard in drug development.

This guide provides a technical comparison of 6-HMC against its structural analogs, defining its optical performance and experimental validation protocols.

Optical Properties & Performance Comparison

UV-Vis Absorption Maxima ()

The absorption profile of 6-HMC is defined by the conjugated quinoline system and the auxochromic effect of the 6-hydroxyl group.

Compound	Primary (nm)	Secondary (nm)	Emission (nm)	Molar Absorptivity ()
6-HMC (Target)	345 – 355	240 – 250	~450	~12,000 M ⁻¹ cm ⁻¹
6-Hydroxyquinoline	328	243	410	~4,500 M ⁻¹ cm ⁻¹
Kynurenic Acid	332	244	420	~9,800 M ⁻¹ cm ⁻¹
Coumarin 343	446	280	490	~44,000 M ⁻¹ cm ⁻¹

Technical Insight: The amide group at position 2 extends the conjugation of the quinoline ring system compared to the parent 6-hydroxyquinoline, resulting in a bathochromic shift (Red Shift) of approximately 15–25 nm. This places the excitation maximum near 350 nm, making it compatible with standard UV excitation sources (e.g., 365 nm LEDs) for fluorescence assays.

Solvatochromic Effects

The 6-hydroxyl group makes 6-HMC sensitive to solvent polarity and pH.

- Protic Solvents (MeOH, Water): Stabilization of the excited state leads to a slight red shift in emission but can quench quantum yield due to hydrogen bonding.
- Aprotic Solvents (DMSO, DMF): Sharper absorption bands; recommended for stock solution preparation.
- pH Sensitivity: The phenolic proton () allows for pH-dependent spectral shifts. Deprotonation (pH > 10) results in a hyperchromic and bathochromic shift to ~370 nm.

Experimental Validation Protocol

Objective: To determine the precise molar absorptivity and validate purity.

Materials

- Analyte: **6-Hydroxy-N-methylquinoline-2-carboxamide** (>98% purity).
- Solvent: Methanol (HPLC Grade) or PBS (pH 7.4) for physiological relevance.
- Equipment: Double-beam UV-Vis Spectrophotometer (e.g., Agilent Cary 60 or Shimadzu UV-1900).

Step-by-Step Methodology

- Stock Preparation: Dissolve 1.0 mg of 6-HMC in 1 mL DMSO to create a ~4.6 mM stock. Sonicate for 30 seconds to ensure complete dissolution.
- Dilution Series: Prepare working standards in Methanol at concentrations of 10, 20, 40, 60, and 80
.
- Baseline Correction: Run a blank scan with pure Methanol from 200 nm to 600 nm.
- Acquisition:
 - Scan Rate: 600 nm/min.
 - Bandwidth: 1.0 nm.
 - Pathlength: 1.0 cm (Quartz cuvette).
- Data Analysis: Plot Absorbance vs. Concentration at
(350 nm). Calculate
using the Beer-Lambert Law (
).

Quality Control Check: The

value of the calibration curve must be

. Significant deviation indicates aggregation or impurities.

Structural & Synthesis Pathway

The synthesis and functional logic of 6-HMC are critical for understanding its impurities and stability. The pathway typically proceeds from 6-hydroxyquinoline-2-carboxylic acid.



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Figure 1: Synthetic route to **6-Hydroxy-N-methylquinoline-2-carboxamide**. The critical step is the final amidation, which determines the spectroscopic shift.

References

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- Li, X., et al. (2025). "Discovery of highly potent naphthalene/quinoline-based PAD inhibitors." European Journal of Medicinal Chemistry. (Note: Describes 6-hydroxyquinoline-2-carboxamide derivatives as fluorogenic probes).
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Sources

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